

# A Comparative Analysis of the Volatility of Butyl Nonanoate and Other Esters

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Butyl nonanoate*

Cat. No.: *B1595214*

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This guide provides a detailed comparison of the relative volatility of **butyl nonanoate** against a selection of other common esters. The information is intended for researchers, scientists, and professionals in drug development who require an understanding of the physicochemical properties of these compounds for formulation, processing, and analytical applications. Volatility, a critical parameter, is primarily dictated by a substance's boiling point and vapor pressure. Lower boiling points and higher vapor pressures are indicative of greater volatility.

## Quantitative Comparison of Ester Volatility

The following table summarizes the key physical properties related to the volatility of **butyl nonanoate** and several other esters. The selected esters represent a range of molecular weights and structural complexities, providing a broad context for comparison.

Ester	Molecular Formula	Molecular Weight ( g/mol )	Boiling Point (°C at 760 mmHg)	Vapor Pressure (mmHg at 25°C)
Ethyl Acetate	C4H8O2	88.11	77.1[1][2]	93.2[1]
Methyl Butyrate	C5H10O2	102.13	102-103[3][4][5][6]	~53 (estimated from 40 mmHg at 30°C)[3][7][8]
Propyl Propanoate	C6H12O2	116.16	122-124[9][10][11]	13.9[10]
Pentyl Pentanoate	C10H20O2	172.27	206-207	Not readily available
Butyl Nonanoate	C13H26O2	214.34	270[12]	0.0214[12]
Isobutyl Nonanoate	C13H26O2	214.34	248.9[13]	0.0236[13]

As the data indicates, **butyl nonanoate** exhibits significantly lower volatility compared to the other esters listed, which is consistent with its higher molecular weight and longer carbon chain. The trend of decreasing volatility with increasing molecular weight is clearly observable among the straight-chain esters.

## Experimental Protocols for Volatility Determination

The determination of vapor pressure is a key experimental procedure for assessing the volatility of a substance. Standardized methods are crucial for obtaining reliable and comparable data. The following protocol is based on the principles outlined in OECD Test Guideline 104 and ASTM E1194.[14][15][16][17][18][19][20]

### Vapor Pressure Determination by the Static Method

This method is suitable for substances with a vapor pressure between 10 and 10<sup>5</sup> Pa.

1. Principle: The vapor pressure of a substance at a given temperature is measured when the substance is in thermodynamic equilibrium with its vapor phase in a closed system.

2. Apparatus:

- A constant temperature bath with a stability of  $\pm 0.2$  K.
- A vacuum-tight sample vessel with a connection to a pressure measuring device.
- A pressure measuring device (e.g., manometer, pressure transducer) capable of the required accuracy for the pressure range of interest.
- A vacuum pump.
- A temperature measuring device.

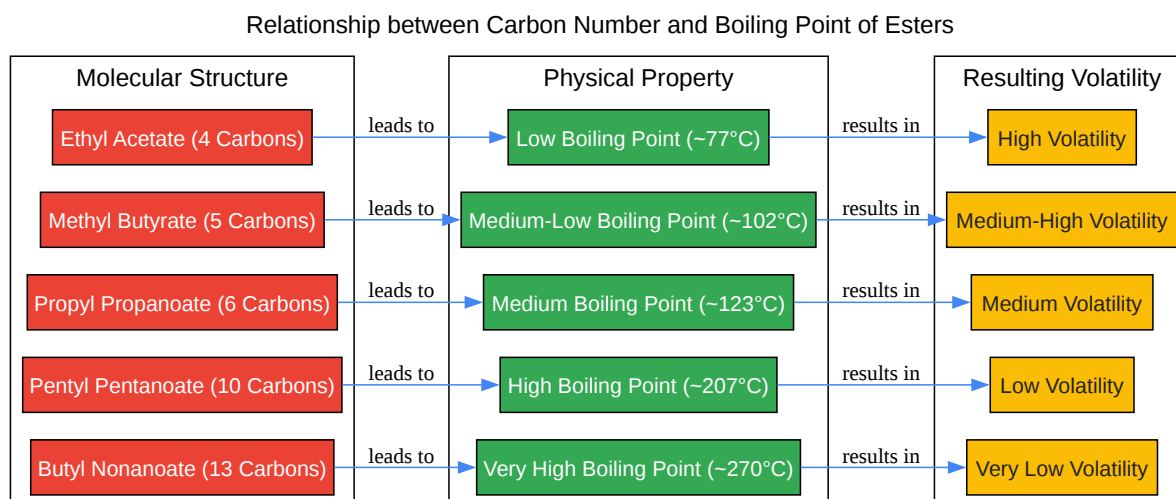
3. Procedure:

- Introduce a small, degassed sample of the ester into the sample vessel.
- Connect the sample vessel to the pressure and vacuum lines.
- Evacuate the apparatus to remove air.
- Immerse the sample vessel in the constant temperature bath and allow sufficient time for thermal equilibrium to be established.
- Measure the pressure at equilibrium. This is the vapor pressure of the substance at that temperature.
- Repeat the measurement at a minimum of two other temperatures to establish the vapor pressure curve.

## Visualizing the Relationship Between Molecular Structure and Volatility

The following diagram illustrates the logical relationship between the number of carbon atoms in an ester and its boiling point, which is a primary indicator of its volatility. Generally, as the

number of carbon atoms increases, the intermolecular forces (van der Waals forces) become stronger, leading to a higher boiling point and consequently, lower volatility.



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Caption: Ester Volatility as a Function of Carbon Number and Boiling Point.

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## References

- 1. Ethyl Acetate | CH3COOC2H5 | CID 8857 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Solvent Boiling Point Chart | BRANDTECH Scientific [brandtech.com]

- 3. 丁酸甲酯 99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Methyl Butyrate [drugfuture.com]
- 5. Methyl butyrate | C<sub>5</sub>H<sub>10</sub>O<sub>2</sub> | CID 12180 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. CAS 623-42-7: Methyl butyrate | CymitQuimica [cymitquimica.com]
- 7. Methyl butyrate - Wikipedia [en.wikipedia.org]
- 8. Methyl butyrate | 623-42-7 [chemicalbook.com]
- 9. Propyl propionate | C<sub>6</sub>H<sub>12</sub>O<sub>2</sub> | CID 7803 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Propyl propionate CAS#: 106-36-5 [m.chemicalbook.com]
- 11. Propyl propionate 0.99 Propyl propanoate [sigmaaldrich.com]
- 12. butyl nonanoate, 50623-57-9 [thegoodscentcompany.com]
- 13. Cas 30982-03-7,ISO-BUTYL-NONANOATE | lookchem [lookchem.com]
- 14. store.astm.org [store.astm.org]
- 15. standards.iteh.ai [standards.iteh.ai]
- 16. store.astm.org [store.astm.org]
- 17. OECD test n°104: Vapour pressure - Analytice [analytice.com]
- 18. oecd.org [oecd.org]
- 19. oecd.org [oecd.org]
- 20. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 104: Vapour ... - OECD - Google 도서 [books.google.co.kr]
- To cite this document: BenchChem. [A Comparative Analysis of the Volatility of Butyl Nonanoate and Other Esters]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595214#relative-volatility-of-butyl-nonanoate-compared-to-other-esters]

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